

An In-depth Technical Guide to the Safe Handling of 1-Dodecanol-d25

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Compound of Interest

Compound Name: 1-Dodecanol-d25

Cat. No.: B108426

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This guide provides comprehensive safety data, handling precautions, and emergency procedures for **1-Dodecanol-d25**, tailored for researchers, scientists, and professionals in drug development. **1-Dodecanol-d25** is the deuterium-labeled version of 1-Dodecanol, a fatty alcohol.^[1] While much of the available safety data is for the non-deuterated form, it serves as a crucial reference for safe handling practices of its deuterated counterpart due to their similar chemical structures.

Physical and Chemical Properties

The physical and chemical properties of **1-Dodecanol-d25** are compared with its non-deuterated analog, 1-Dodecanol, in the table below. Deuteration results in a slightly higher molecular weight and density.

Property	1-Dodecanol-d25	1-Dodecanol
Molecular Formula	CD ₃ (CD ₂) ₁₁ OH	C ₁₂ H ₂₆ O
Molecular Weight	211.49 g/mol	186.34 g/mol [2]
Appearance	Solid	Colorless liquid or white crystals[2]
Melting Point	22-26 °C	22-26 °C[3][4][5]
Boiling Point	260-262 °C[5]	229-264.1 °C[3][6]
Density	0.931 g/mL at 25 °C	0.8308 g/cm ³ at 25 °C[6]
Flash Point	113 °C (closed cup)	>110 °C to 260 °F (126.7 °C) [2][6]
Refractive Index	n _{20/D} 1.437	n _{20/D} 1.442[5]
Solubility in Water	Insoluble	4 mg/L at 25 °C[2]
Odor	Not specified	Fatty, waxy, with a delicate floral note on dilution[2][3][5]

Toxicological Data

Toxicological information is primarily available for 1-Dodecanol. This data is considered relevant for assessing the hazards of **1-Dodecanol-d25**. The substance is generally of low acute toxicity but can cause irritation.

Toxicity Test	Endpoint	Species	Dose	Source
Acute Oral Toxicity	LD50	Rat	>2,000 mg/kg - 12,800 mg/kg	[4][7]
Acute Dermal Toxicity	LD50	Rabbit	8,000 mg/kg	[7]
Acute Inhalation Toxicity	LC50	Rat	>71 mg/L for 1 hour	[7]
Aquatic Toxicity (Fish)	LC50	Pimephales promelas	1.01 mg/L for 96 hours	[3]
Aquatic Toxicity (Invertebrates)	EC50	Daphnia magna	0.765 mg/L for 48 hours	[3]
Aquatic Toxicity (Algae)	EC50	Desmodesmus subspicatus	0.33 mg/L for 72 hours	[3]

The substance is considered an irritant to the skin, eyes, and potentially the respiratory tract.[3] Ingestion may lead to vomiting and could result in aspiration pneumonitis.[3][8]

Hazard Identification and Precautionary Measures

1-Dodecanol-d25 is classified as a hazardous substance. The following tables summarize its GHS classifications and the associated precautionary statements.

GHS Hazard Statements

Code	Hazard Statement
H315	Causes skin irritation.
H319	Causes serious eye irritation.[3]
H335	May cause respiratory irritation.
H400	Very toxic to aquatic life.[3]

| H410 | Very toxic to aquatic life with long lasting effects.[3] |

GHS Precautionary Statements

Code	Precautionary Statement
P261/P260	Avoid breathing dust/fume/gas/mist/vapors/spray. [3]
P264	Wash skin thoroughly after handling. [3]
P270	Do not eat, drink or smoke when using this product. [3]
P271	Use only outdoors or in a well-ventilated area.
P273	Avoid release to the environment. [3] [7]
P280	Wear protective gloves/eye protection/face protection. [9]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [3] [7]
P332+P313	If skin irritation occurs: Get medical advice/attention. [3]
P337+P313	If eye irritation persists: Get medical advice/attention. [3]
P391	Collect spillage. [3]

| P501 | Dispose of contents/container to an approved waste disposal plant. |

Experimental and Handling Protocols

Strict adherence to the following protocols is essential to ensure safety when working with **1-Dodecanol-d25**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber). Lab coats or other protective clothing are required to prevent skin contact.
- Respiratory Protection: If working in a poorly ventilated area or if dust/aerosols are generated, use a NIOSH-approved respirator with a filter for organic gases and particulates.
[3]

Safe Handling Procedures

- Ventilation: Always handle **1-Dodecanol-d25** in a well-ventilated area, preferably within a chemical fume hood.[3][7]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[3][10] Do not breathe dust or vapors.[3]
- Hygiene: Wash hands thoroughly after handling and before breaks, eating, or drinking.[7][10] Contaminated work clothing should not be allowed out of the workplace.[10]
- Ignition Sources: Keep away from heat, sparks, and open flames. Use non-sparking tools to prevent fire caused by electrostatic discharge.[3]

Storage Conditions

- Container: Keep the container tightly closed and store in a cool, dry place.[3]
- Location: Store in an area that is cool and well-ventilated.[3] The recommended storage temperature is between 15–25 °C.[7]
- Incompatibilities: Avoid storage with strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[11]

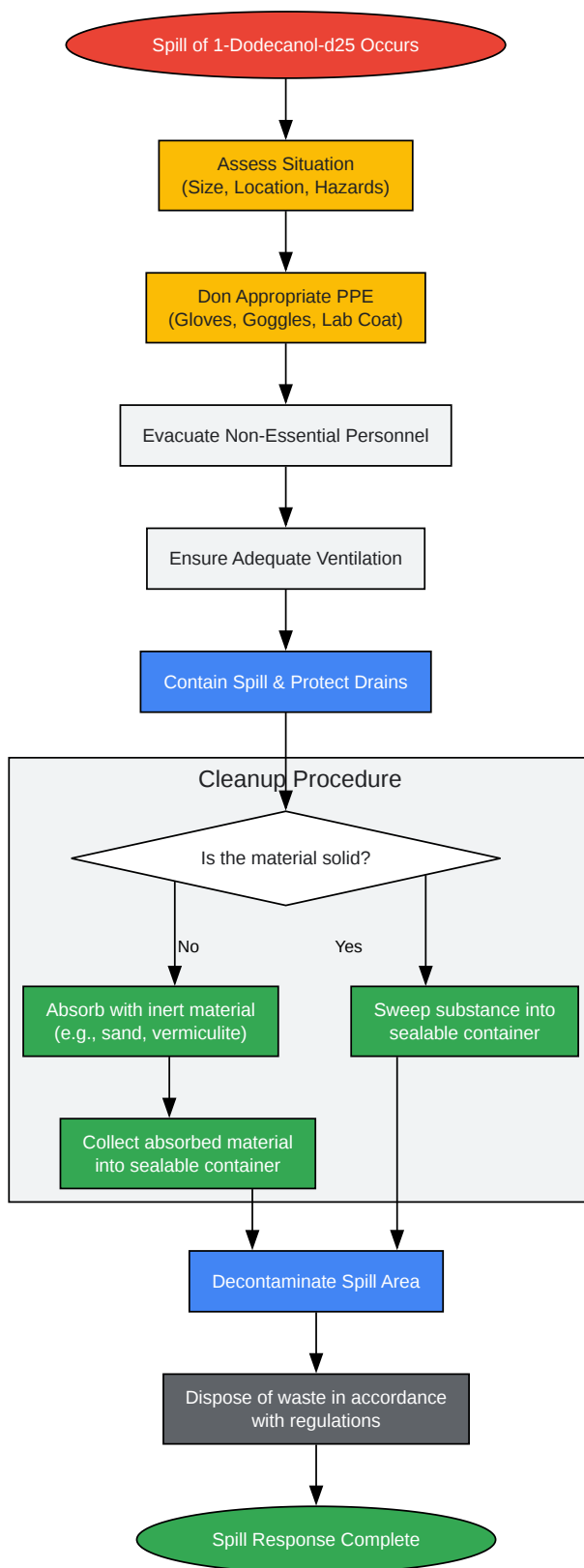
Disposal Protocol

Dispose of **1-Dodecanol-d25** and its containers in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or the environment.[3] Waste material should be sent to an approved waste disposal plant.

Emergency Procedures

Accidental Release Measures: Spill Cleanup Protocol

- **Evacuate:** Evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** Prevent further leakage or spillage if it is safe to do so. Cover drains to prevent the material from entering waterways.^[3]
- **Cleanup (Solid):** If the material is solid, sweep it up carefully to avoid generating dust and place it into a sealable container for disposal.^[3]
- **Cleanup (Liquid):** If the material is liquid, absorb the spill with an inert material (e.g., sand, vermiculite) and collect it into a suitable container for disposal.^[3]
- **Decontamination:** Clean the affected area thoroughly.
- **PPE:** All personnel involved in the cleanup must wear appropriate PPE as described above.



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Caption: Workflow for handling a **1-Dodecanol-d25** spill.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing difficulties persist, seek medical attention.
- Skin Contact: Remove contaminated clothing immediately. Rinse the affected skin area with plenty of water.[7] If irritation develops or persists, seek medical attention.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to hold the eyelids open.[7] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention from an ophthalmologist.[7]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[7]

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